

Application Notes and Protocols for Saprorthoquinone: A Compound of Research Interest

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Compound of Interest

Compound Name: Saprorthoquinone

Cat. No.: B1632799

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Abstract

Saprorthoquinone, identified as 7-Methyl-8-(4-Methylpent-3-Enyl)-3-Propan-2-Ylnaphthalene-1,2-Dione, is a substituted naphthoquinone of interest to researchers in drug discovery and medicinal chemistry. This document provides an overview of the synthesis and purification strategies for ortho-quinones, with a focus on approaches applicable to complex structures like **saprorthoquinone**. While a specific, detailed protocol for the total synthesis of **saprorthoquinone** is not readily available in the public domain, this application note outlines a plausible synthetic strategy based on established organic chemistry principles and provides general protocols for the synthesis and purification of related substituted naphthoquinones. Additionally, potential biological activities and signaling pathways associated with this class of compounds are discussed.

Introduction to Saprorthoquinone

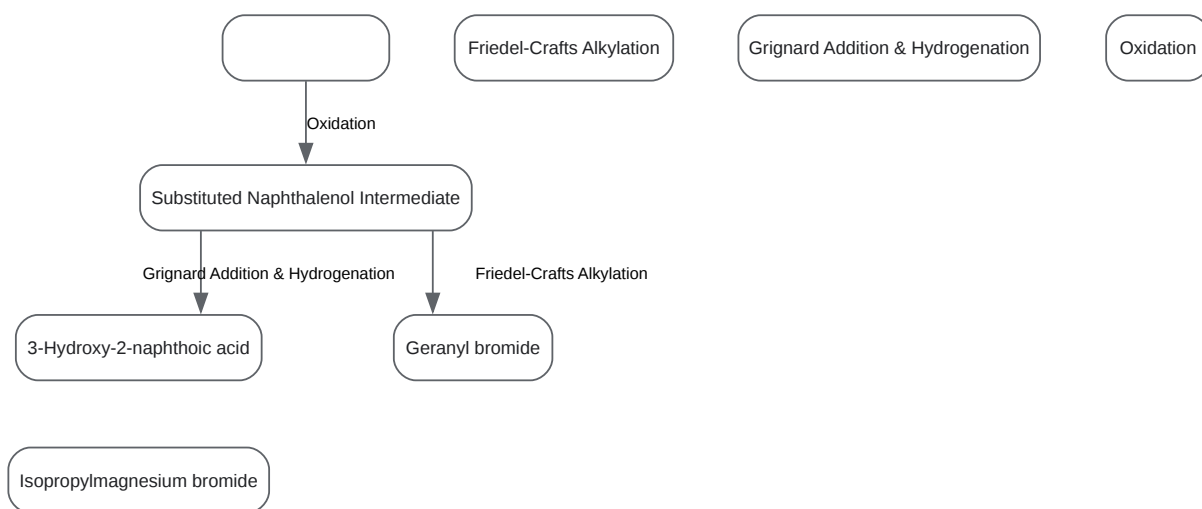
Saprorthoquinone is a natural product found in plants of the *Salvia* genus. Its complex structure, featuring a substituted naphthalene-1,2-dione core, makes it a challenging synthetic target and an interesting candidate for biological evaluation. Naphthoquinones are a well-studied class of compounds known for their diverse biological activities, including anticancer, antimicrobial, and anti-inflammatory properties. The specific substitution pattern of **saprorthoquinone** suggests potential for unique biological interactions.

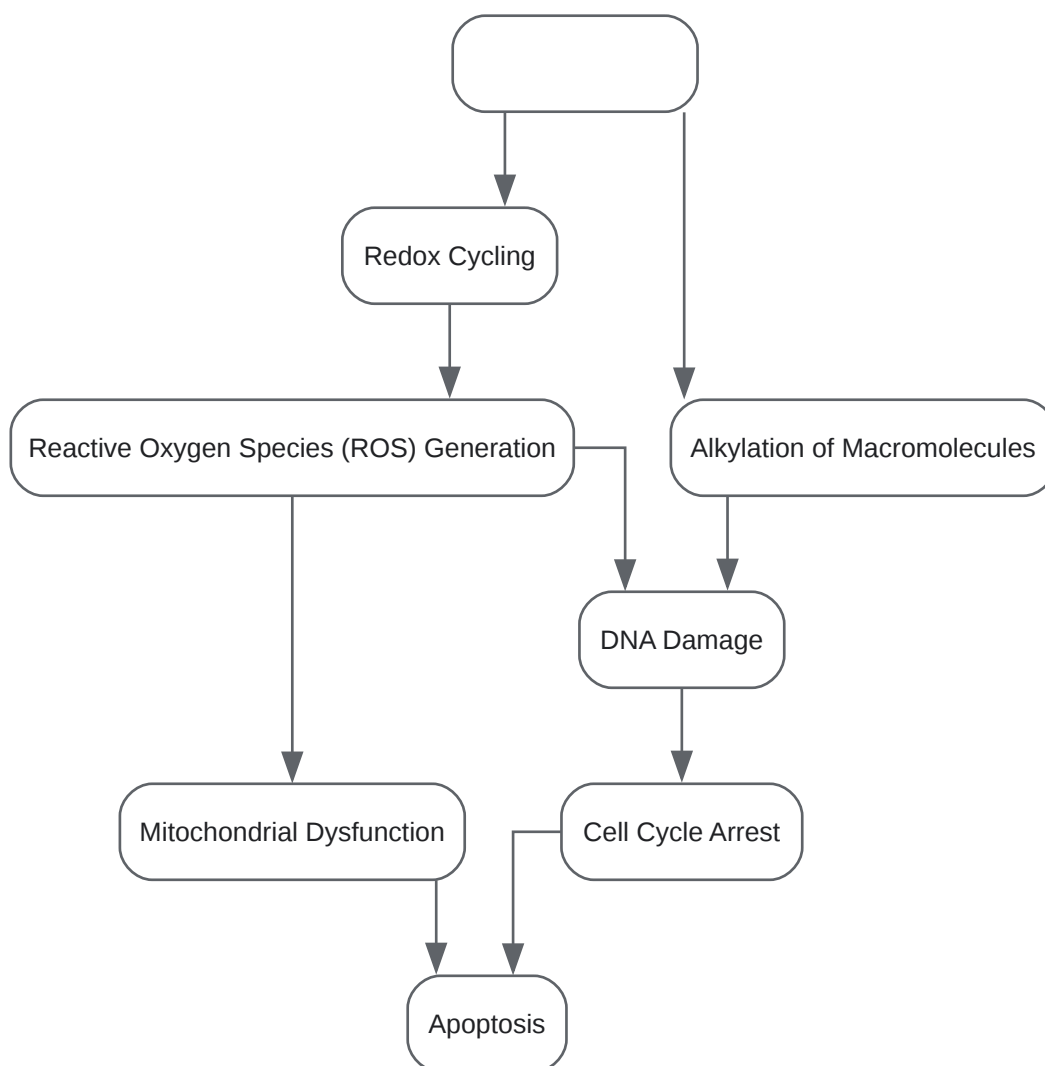
Table 1: Physicochemical Properties of **Saprorthoquinone**

Property	Value	Source
IUPAC Name	7-methyl-8-(4-methylpent-3-enyl)-3-propan-2-ynaphthalene-1,2-dione	PubChem
CAS Number	102607-41-0	United States Biological
Molecular Formula	C ₂₀ H ₂₄ O ₂	United States Biological
Molecular Weight	296.4 g/mol	PubChem
Purity (typical)	≥98%	United States Biological
Storage	-20°C under inert atmosphere	United States Biological

Proposed Synthetic Pathway for Saprorthoquinone

A specific, peer-reviewed total synthesis of **saprorthoquinone** has been cited as "The seminal total synthesis by Duan and Cai (1997)"; however, the detailed publication is not readily accessible. Therefore, a plausible retrosynthetic analysis is presented here to guide potential synthetic efforts. The proposed synthesis breaks down the target molecule into more readily available precursors.





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